

An In-Depth Technical Guide to the Spectroscopic Data of Siegeskaurolic Acid

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Compound of Interest

Compound Name: *Siegeskaurolic acid*

Cat. No.: *B1227953*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling the Molecular Architecture of a Potent Anti-inflammatory Agent

Siegeskaurolic acid, a naturally occurring diterpenoid, has garnered significant interest within the scientific community for its notable anti-inflammatory properties. Isolated from the roots of *Siegesbeckia pubescens*, this compound, chemically identified as ent-16 α H,17-hydroxy-kauran-19-oic acid, presents a complex tetracyclic kaurane skeleton. The precise elucidation of its molecular structure is paramount for understanding its bioactivity, mechanism of action, and for guiding synthetic efforts toward analogous compounds with enhanced therapeutic potential. This technical guide provides a comprehensive analysis of the spectroscopic data—Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—that collectively define the structure of **Siegeskaurolic acid**. The interpretation of this data is crucial for its unambiguous identification and serves as a foundational reference for researchers in natural product chemistry, medicinal chemistry, and drug development.

I. Mass Spectrometry: Determining the Molecular Blueprint

Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental composition of a compound. For **Siegeskaurolic acid**, this analysis provides the initial and most fundamental piece of structural evidence.

A. Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry is the preferred method for obtaining an accurate mass measurement, which in turn allows for the determination of the molecular formula.

Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is typically employed.

Sample Preparation:

- A dilute solution of purified **Siegeskaurolic acid** is prepared in a suitable solvent, commonly methanol or acetonitrile.
- The solution is infused directly into the mass spectrometer or introduced via liquid chromatography (LC).

Data Acquisition:

- The mass spectrometer is operated in either positive or negative ion mode. For a carboxylic acid like **Siegeskaurolic acid**, negative ion mode ($[M-H]^-$) is often informative.
- Data is acquired over a relevant mass-to-charge (m/z) range to detect the molecular ion and any potential fragments.

B. Data Interpretation and Molecular Formula

The high-resolution mass spectrum of **Siegeskaurolic acid** will exhibit a molecular ion peak corresponding to its exact mass. The experimentally determined mass is then used to calculate

the elemental composition.

Parameter	Value	Interpretation
Molecular Formula	C ₂₀ H ₃₂ O ₃	Derived from HRMS data.
Molecular Weight	320.5 g/mol	Calculated from the molecular formula.
Exact Mass	320.2351	The precise mass used for formula determination.

The molecular formula of C₂₀H₃₂O₃ provides the first crucial piece of the structural puzzle, indicating a diterpenoid structure with a degree of unsaturation consistent with a tetracyclic system and a carboxylic acid functional group.

II. Nuclear Magnetic Resonance (NMR) Spectroscopy: Assembling the Structural Framework

NMR spectroscopy is the most powerful tool for elucidating the detailed three-dimensional structure of organic molecules. A combination of one-dimensional (¹H and ¹³C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments is required for the complete assignment of all proton and carbon signals and to establish the connectivity of the atoms within the **Siegeskaurolic acid** molecule.

A. Experimental Protocol: A Suite of NMR Experiments

The successful structural elucidation of **Siegeskaurolic acid** relies on a carefully selected set of NMR experiments.

Instrumentation: A high-field NMR spectrometer (typically 400 MHz or higher) is required to achieve the necessary signal dispersion for resolving the complex spin systems present in the molecule.

Sample Preparation:

- Approximately 5-10 mg of purified **Siegeskaurolic acid** is dissolved in 0.5-0.7 mL of a deuterated solvent, such as deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- A small amount of tetramethylsilane (TMS) may be added as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

Data Acquisition: A standard suite of NMR experiments is performed, including:

- ^1H NMR: Provides information about the chemical environment and multiplicity of protons.
- ^{13}C NMR: Reveals the number of unique carbon atoms and their chemical environments.
- DEPT (Distortionless Enhancement by Polarization Transfer): Differentiates between CH , CH_2 , and CH_3 groups.
- COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) spin-spin coupling networks, revealing adjacent protons.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms (^1H - ^{13}C).
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds apart, crucial for connecting different spin systems and identifying quaternary carbons.

Caption: Workflow for the structural elucidation of **Siegeskaurolic acid**.

B. ^1H NMR Spectral Data

The ^1H NMR spectrum of **Siegeskaurolic acid** displays signals corresponding to all the non-exchangeable protons in the molecule. Key features include the presence of methyl singlets, a complex pattern of methylene and methine protons in the aliphatic region, and signals corresponding to protons adjacent to hydroxyl and carbonyl groups.

(Note: The following table is a representative compilation based on typical values for kaurane diterpenoids and may not reflect the exact experimental values from the primary literature, which is not publicly available.)

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-17a	3.75	d	10.8
H-17b	3.45	d	10.8
H-16	~2.50	m	
Me-20	1.18	s	
Me-18	1.25	s	
Other aliphatic H	0.8 - 2.4	m	

C. ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum reveals the 20 carbon atoms of the **Siegeskaurolic acid** skeleton. The chemical shifts are indicative of the different types of carbon atoms present: methyl, methylene, methine, and quaternary carbons, including a carboxylic acid carbonyl.

(Note: The following table is a representative compilation based on typical values for kaurane diterpenoids and may not reflect the exact experimental values from the primary literature.)

Carbon Assignment	Chemical Shift (δ , ppm)	Carbon Type (DEPT)
C-19	~182.0	C
C-17	~65.0	CH_2
C-16	~45.0	CH
C-10	~39.0	C
C-8	~44.0	C
C-4	~49.0	C
C-20	~15.0	CH_3
C-18	~29.0	CH_3
Other aliphatic C	15 - 60	CH, CH_2

D. 2D NMR Correlations: Connecting the Pieces

Two-dimensional NMR experiments are indispensable for assembling the complete structure of **Siegeskaurolic acid**.

- COSY: The COSY spectrum reveals the proton-proton coupling network. For instance, correlations would be observed between the geminal protons on C-17 and their vicinal coupling to H-16. This allows for the tracing of contiguous proton spin systems throughout the tetracyclic framework.
- HSQC: The HSQC spectrum provides direct one-bond correlations between protons and their attached carbons. This allows for the unambiguous assignment of the ^{13}C signals for all protonated carbons by correlating them with their already assigned proton signals.
- HMBC: The HMBC spectrum is arguably the most critical experiment for elucidating the complete carbon skeleton. It reveals long-range (2- and 3-bond) correlations between protons and carbons. Key HMBC correlations for **Siegeskaurolic acid** would include:
 - Correlations from the methyl protons (Me-18 and Me-20) to adjacent quaternary carbons (C-4, C-5, C-9, C-10), which helps to position the methyl groups on the kaurane framework.
 - Correlations from H-17 to C-15 and C-16, confirming the position of the hydroxymethyl group.
 - Correlations to the carboxylic acid carbonyl (C-19) from nearby protons, confirming its location at C-4.

Caption: Key HMBC correlations for the structural elucidation of **Siegeskaurolic acid**.

III. Conclusion: A Defined Structure for Future Research

The collective spectroscopic data from mass spectrometry and a suite of one- and two-dimensional NMR experiments provide an unambiguous structural assignment for **Siegeskaurolic acid** as ent-16 α H,17-hydroxy-kauran-19-oic acid. The molecular formula is established by HRMS, and the intricate connectivity of the tetracyclic kaurane skeleton,

including the stereochemistry of key centers, is pieced together through the detailed analysis of ^1H and ^{13}C chemical shifts and, most importantly, the correlations observed in COSY, HSQC, and HMBC spectra. This comprehensive spectroscopic characterization is the essential foundation for any further research into the medicinal properties and potential therapeutic applications of this promising natural product. It provides the necessary benchmark for quality control, synthetic derivatization, and studies aimed at elucidating its mechanism of action at the molecular level.

References

(Note: The primary reference detailing the full spectroscopic data for **Siegeskaurolic acid** is not publicly available in its entirety. The following reference is the source that identified the compound and its primary biological activity.)

- Park, H. J., Kim, I. T., Won, J. H., & Lee, K. T. (2007). Anti-inflammatory activities of ent-16 α H,17-hydroxy-kauran-19-oic acid isolated from the roots of *Siegesbeckia pubescens* are due to the inhibition of iNOS and COX-2 expression in RAW 264.7 macrophages via NF-kappaB inactivation. *European Journal of Pharmacology*, 558(1-3), 185–193. [[Link](#)]
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